

sodium disulfide solubility in water and solvents

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Compound Focus: Sodium disulfide

CAS No.: 22868-13-9

Cat. No.: S1917747

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Solubility and Basic Properties

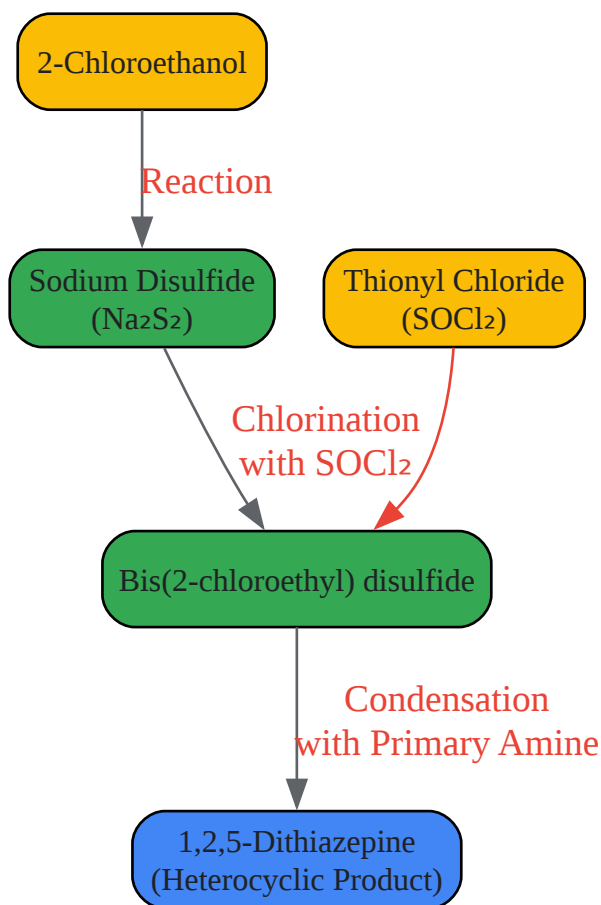
Quantitative data for **sodium disulfide** is limited. The table below summarizes the available information from search results.

| Property | Value / Description | Condition | Source |
|------------------|---|-----------|--------------------|
| Water Solubility | 600 g/L [1] [2] | 25 °C | Manufacturer Specs |
| Appearance | White to Almost white powder to crystal [2] | - | - |
| Density | 1.575 g/cm ³ [1] [2] | 20 °C | - |

No specific data was found for its solubility in organic solvents like ethanol, acetone, or DMF from these search results.

Primary Applications and Experimental Context

Sodium disulfide is primarily used as an intermediate or sulfur-transfer agent in chemical synthesis. The following diagram illustrates its role in one such synthesis pathway.



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Sodium disulfide serves as a key intermediate in the synthesis of heterocyclic compounds like 1,2,5-dithiazepines [3].

Another common industrial application is the use of its derivative, **bis-(sodium sulfopropyl)-disulfide** (SPS), which is highly soluble in water (600 g/L at 25°C) and acts as a brightener and leveling agent in acid copper electroplating baths [1] [2].

Experimental Solubility Determination Protocol

For a complete solubility profile, you may need to determine it experimentally. Here is a standard shake-flask method for determining solubility in the laboratory.

Objective: To determine the equilibrium solubility of **sodium disulfide** in a selected solvent at a controlled temperature.

Materials:

- **Sodium disulfide**
- Solvent of choice (e.g., water, methanol, ethanol, DMF, acetone)
- Thermostatted water bath or shaker
- Analytical balance
- Sealed vials (to prevent moisture absorption and oxidation)
- Syringe filter (0.45 μm , compatible with the solvent)
- HPLC or a suitable method for quantification (e.g., gravimetric analysis)

Procedure:

- **Excess Solute:** Place an excess amount of **sodium disulfide** into a sealed vial containing a known volume of the solvent.
- **Equilibration:** Agitate the mixture continuously in a thermostatted shaker at a constant temperature (e.g., 25°C) for a sufficient time to reach equilibrium (typically 24 hours).
- **Phase Separation:** After equilibration, allow the undissolved solid to settle or centrifuge the mixture. Draw a sample of the saturated supernatant and filter it immediately to remove any particulate matter.
- **Quantification:**
 - **Gravimetric Method:** Evaporate a known volume of the filtered solution to dryness and weigh the residual solid.
 - **HPLC Method:** Dilute the filtered solution appropriately and analyze it using a calibrated HPLC method to determine the concentration.
- **Calculation:** Calculate the solubility as the mass of solute per volume of solvent (e.g., g/L or mg/mL).

Safety Notes: Conduct experiments in a fume hood. **Sodium disulfide** may release hydrogen sulfide upon contact with moisture or acids. Use appropriate personal protective equipment (PPE).

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References

1. Bis-(sodium sulfopropyl)- Disulfide CAS 27206-35-5 - Jinbang Chemical [jinbangch.com]
2. Bis-(sodium sulfopropyl)- disulfide | 27206-35-5 [chemicalbook.com]

3. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]

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